Publish Comparison Guide: FTIR Analysis of Chlorosulfonyl Amino Acetate Functional Groups

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Compound of Interest

Compound Name:	*methyl 2-[(chlorosulfonyl)amino]acetate*
CAS No.:	*122246-58-6*
Cat. No.:	*B6233050*

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Executive Summary & Structural Context[1][2]

The Chlorosulfonyl Amino Acetate moiety (

) represents a bifunctional pharmacophore combining a highly reactive sulfonyl chloride head group with an amino acid ester tail. These intermediates are pivotal in "Click Chemistry" and the synthesis of sulfahydantoins and anticancer sulfonylureas.

Accurate characterization is challenging due to the high reactivity of the

bond and the overlapping regions of sulfonyl and ester vibrations. This guide provides a definitive spectral fingerprint to distinguish this functional group from its precursors (e.g., Chlorosulfonyl Isocyanate) and hydrolysis products (e.g., Sulfamates).

The "Product" vs. Alternatives

- The Product:

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-Chlorosulfonyl Glycine Ethyl Ester (or similar).

- Precursor: Chlorosulfonyl Isocyanate (CSI) – Highly volatile, distinct

  peak.

- Hydrolysis Artifact:

  -Sulfomoyl Glycine (Sulfamic acid derivative) – Loss of

  , broadening of

  .

Characteristic FTIR Peaks: The Fingerprint

The identification of the chlorosulfonyl amino acetate group relies on four primary vibrational zones. The coexistence of a sharp Ester Carbonyl and the Sulfonyl Chloride doublet is the diagnostic signature.

Table 1: Critical FTIR Assignments

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Functional Group	Vibration Mode	Wavenumber (cm^{-1})	Intensity	Diagnostic Notes
Amino ( )	Stretching ( )	3250 – 3320	Medium, Sharp	Distinctly sharper than H-bonded . Blue-shifted compared to free amines due to electron-withdrawing .
Ester ( )	Stretching ( )	1735 – 1750	Strong	Typical ester frequency. Unaffected by the remote sulfonyl group.
Sulfonyl ( )	Asymmetric Stretch ( )	1375 – 1410	Strong	Primary Indicator. Higher frequency than sulfonamides (cm^{-1}) due to Cl electronegativity.
Sulfonyl ( )	Symmetric Stretch ( )	1165 – 1190	Strong	Paired with the asymmetric peak.
Sulfur-Chlorine	Stretching ( )	360 – 380	Medium	Far-IR region. Often not visible in standard Mid-IR, but overtone/combination bands may appear in

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fingerprint (~500-600 cm^{-1}).

Comparative Performance Analysis

Distinguishing the target molecule from starting materials and degradation products is crucial for process validation.

Scenario A: Reaction Monitoring (Synthesis from CSI)

Reaction: Glycine Ethyl Ester + Chlorosulfonyl Isocyanate (CSI)

-Chlorosulfonyl Derivative.

- Precursor (CSI): Dominant peak at 2230–2250 cm^{-1} (

  isocyanate stretch).
- Target Product: Disappearance of 2250 cm^{-1} peak. Appearance of 3250 cm^{-1} (

) and 1740 cm^{-1} (

).
- Performance Insight: If the 2250 cm^{-1} peak persists, the coupling is incomplete. If a broad band appears at 3400–3500 cm^{-1}, moisture has hydrolyzed the

  bond to

  .

Scenario B: Stability vs. Sulfonamides

Comparison:

(Target) vs.

(Sulfamide byproduct).

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Feature	Chlorosulfonyl Amino Acetate ( )	Sulfamide Derivative ( )
Asym Stretch	1380–1410 cm^{-1} (High energy)	1330–1350 cm^{-1} (Lower energy)
Region	Single band (Secondary amine)	Doublet (Primary amine)
Reactivity	Reacts with nucleophiles (MeOH/Water)	Stable/Inert

Experimental Protocol: Self-Validating FTIR Workflow

Objective: Confirm the integrity of

-Chlorosulfonyl Glycine Ethyl Ester without inducing hydrolysis during measurement.

Reagents & Equipment[3][4][5]

- Solvent: Anhydrous Dichloromethane (DCM) or Chloroform ( ). Avoid KBr pellets due to moisture exchange.
- Cell: Sealed Liquid Cell (CaF_2 windows) or Diamond ATR (rapid acquisition).
- Purge: Dry Nitrogen atmosphere.

Step-by-Step Methodology

- Background Scan: Collect a background spectrum of the clean ATR crystal or dry solvent cell (32 scans, 4 cm^{-1} resolution).
- Sample Preparation:

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- Solid: Place pure crystal directly on Diamond ATR. Apply pressure quickly to minimize atmospheric moisture contact.
- Solution: Dissolve 5 mg sample in 0.5 mL anhydrous DCM. Inject into sealed liquid cell.

- Acquisition: Scan immediately (range 4000–600 cm^{-1}).
- Validation Check (The "Traffic Light" System):
  - 🔴 Red Flag: Broad hump at 3400–3600 cm^{-1}

    Hydrolysis (

    formed).
  - 🟡 Yellow Flag: Peak at 2250 cm^{-1}

    Unreacted CSI.
  - 🟢 Green Light: Sharp

    (3280), Sharp

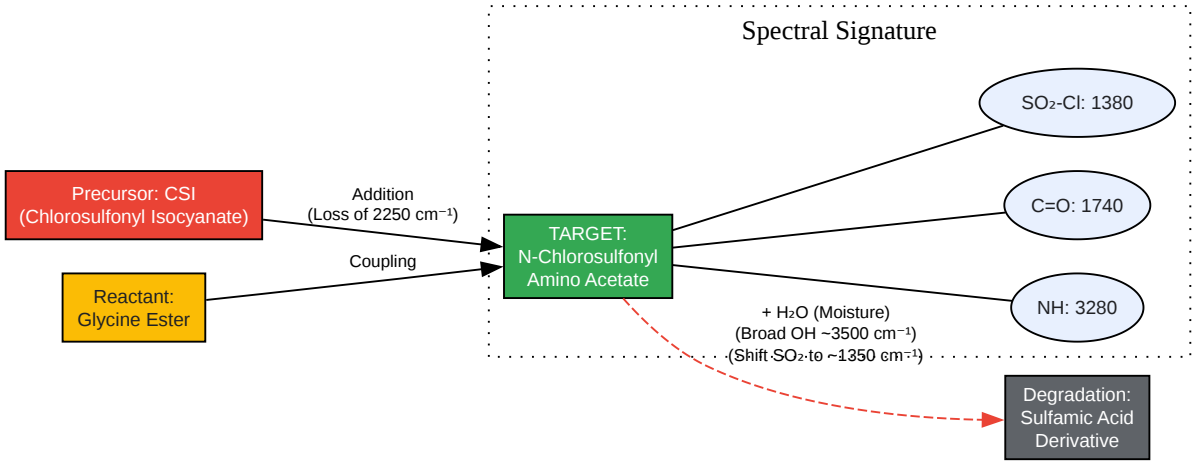
    (1740), Strong

    doublet (1380/1180).

Mechanistic Visualization

The following diagram illustrates the spectral evolution from the CSI precursor to the Chlorosulfonyl Amino Acetate product and its potential degradation path.

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Caption: Spectral evolution pathway. The disappearance of the N=C=O peak and appearance of the SO_2-Cl doublet confirms the formation of the target pharmacophore.

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